

Safe Disposal of 4-Penten-2-ol: A Procedural Guide

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Compound of Interest

Compound Name: 4-Penten-2-OL

Cat. No.: B1585244

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **4-Penten-2-ol**, a flammable liquid requiring careful management.

Key Physical and Chemical Properties

Understanding the properties of **4-Penten-2-ol** is the first step in safe handling and disposal. The following table summarizes its key quantitative data.

Property	Value
Molecular Formula	C5H10O ^{[1][2]}
Molecular Weight	86.13 g/mol ^{[1][2]}
Appearance	Colorless Liquid ^[3]
Boiling Point	115 - 116 °C / 239 - 240.8 °F ^[3]
Flash Point	25 °C / 77 °F ^[3]
Specific Gravity	0.837 ^[3]

Disposal Protocol for 4-Penten-2-ol

The disposal of **4-Penten-2-ol** must be conducted in a manner that mitigates its flammability and potential environmental hazards. Adherence to institutional and regulatory guidelines is mandatory.

1. Personal Protective Equipment (PPE): Before handling **4-Penten-2-ol** for disposal, ensure the following PPE is worn:

- Protective gloves (chemical-resistant)
- Protective clothing
- Eye protection (safety glasses or goggles)
- Face protection (face shield)

2. Waste Collection:

- Collect waste **4-Penten-2-ol** in a suitable, properly labeled, and closed container.
- Ensure the container is stored in a well-ventilated place, away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[3\]](#)[\[5\]](#)

3. Spill Management: In the event of a spill, follow these procedures:

- Remove all sources of ignition from the area.[\[3\]](#)[\[4\]](#)
- Use non-sparking tools and explosion-proof equipment during cleanup.[\[3\]](#)[\[4\]](#)
- Absorb the spill with an inert, non-combustible material (e.g., dry sand, earth, vermiculite).
- Collect the absorbed material and place it in a suitable container for disposal.
- Do not let the product enter drains to avoid the risk of explosion.[\[5\]](#)

4. Final Disposal:

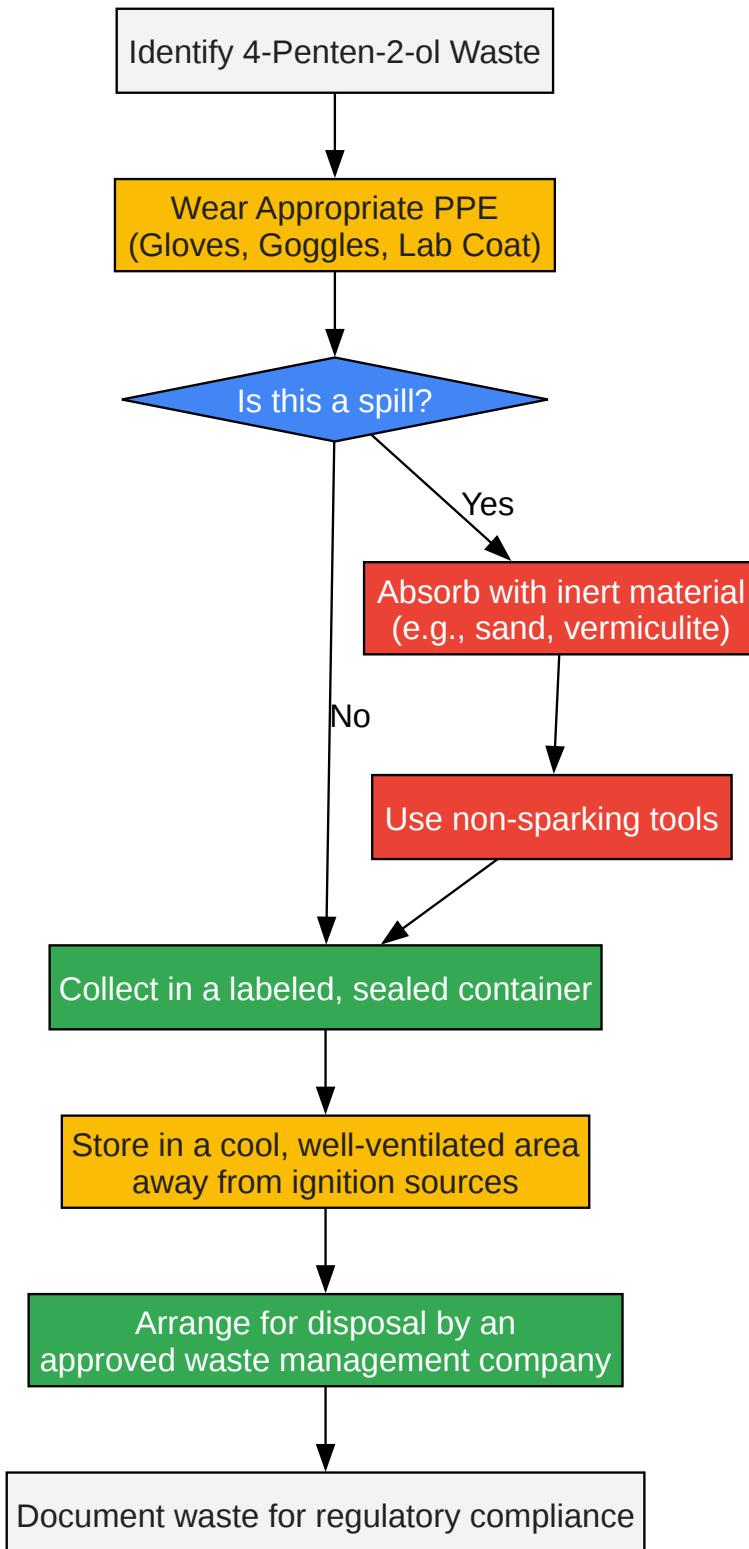
- Dispose of the contents and container at an approved waste disposal plant.[\[3\]](#)

- All disposal activities must be in accordance with applicable local, regional, and national laws and regulations.[4]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **4-Penten-2-ol**.

4-Penten-2-ol Disposal Workflow

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Caption: A flowchart outlining the procedural steps for the safe disposal of **4-Penten-2-ol**.

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